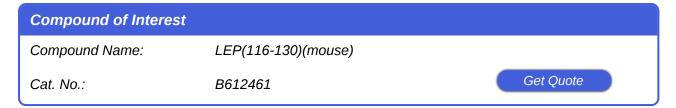


# Application Notes and Protocols: Effective Dosage of LEP(116-130)(mouse) in Mice

Author: BenchChem Technical Support Team. Date: December 2025



Audience: Researchers, scientists, and drug development professionals.

These notes provide a comprehensive overview of the effective dosage and experimental protocols for the in vivo administration of the mouse leptin fragment LEP(116-130) in mice, based on published research.

### Introduction

LEP(116-130) is a synthetic peptide fragment corresponding to amino acid residues 116-130 of mouse leptin.[1][2][3] It has been demonstrated to possess biological activity, influencing body weight, food intake, and glucose metabolism in mouse models of obesity and diabetes.[4][5][6] [7] Notably, its mechanism of action may not involve the long isoform of the leptin receptor (OB-Rb), suggesting a distinct signaling pathway from the full-length leptin protein.[2][7]

### Data Presentation: Efficacy of LEP(116-130) Administration

The following tables summarize the quantitative data from key studies investigating the effects of LEP(116-130) in mice.

Table 1: Effect of LEP(116-130) on Body Weight in ob/ob Mice



Duration of Treatment	Dosage	Mouse Strain	Initial Body Weight (g)	Change in Body Weight (%)	Reference
7 days	1 mg/day, i.p.	Female C57BL/6J ob/ob	~61.3	-13.8%	[4][5][6]
28 days	1 mg/day, i.p.	Female C57BL/6J ob/ob	~61.3	-3.4%	[4][5][6]

Table 2: Effect of LEP(116-130) on Food Intake and Blood Glucose

Parameter	Duration of Treatment	Dosage	Mouse Strain	Observed Effect	Reference
Food Intake	28 days	1 mg/day, i.p.	Female C57BL/6J ob/ob	Reduced by ~15-17.2%	[4][5][6]
Blood Glucose	6 days	1 mg/day, i.p.	Female C57BLKS/J- m db/db	Significantly reduced by ~100 mg/dL	[7][8]

### **Experimental Protocols**

The following are detailed methodologies for key experiments involving the administration of LEP(116-130) to mice.

## Protocol 1: Assessment of LEP(116-130) on Body Weight and Food Intake in ob/ob Mice

This protocol is based on the methodology described by Grasso et al. (1997).[4][5][6]

#### 1. Animal Model:



- Female C57BL/6J ob/ob mice, which lack endogenously circulating active leptin, are used.[1] [4][5]
- Mice are typically housed individually to allow for accurate food intake measurement.

#### 2. Materials:

- LEP(116-130) (mouse) peptide
- Sterile vehicle solution (e.g., phosphate-buffered saline, PBS, pH 7.2)
- Syringes and needles for intraperitoneal (i.p.) injection
- Animal scale for daily body weight measurement
- · Metabolic cages for food intake measurement

#### 3. Procedure:

- Acclimatization: Allow mice to acclimate to their housing conditions for a specified period before the experiment begins.
- Peptide Preparation: Dissolve LEP(116-130) in the vehicle to a final concentration for a 1 mg dose per injection volume (e.g., 200  $\mu$ L).
- Dosing Regimen: Administer a daily intraperitoneal injection of 1 mg of LEP(116-130) or vehicle to the control group.[4][5][6]
- · Data Collection:
  - Measure and record the body weight of each mouse daily.[5]
  - Measure and record food consumption daily.
- Duration: The study can be conducted for short-term (e.g., 7 days) or long-term (e.g., 28 days) assessments.[4][5][6]



## Protocol 2: Evaluation of LEP(116-130) on Blood Glucose in db/db Mice

This protocol is adapted from studies on db/db mice, which are resistant to leptin due to a defective OB-Rb.[7]

#### 1. Animal Model:

 Homozygous female C57BLKS/J-m db/db mice, which do not express the long form of the leptin receptor (OB-Rb).[7]

#### 2. Materials:

- LEP(116-130) (mouse) peptide
- Sterile vehicle solution
- Syringes and needles for i.p. injection
- Blood glucose monitoring system (glucometer and test strips)
- Lancets or other appropriate tools for tail vein blood collection

#### 3. Procedure:

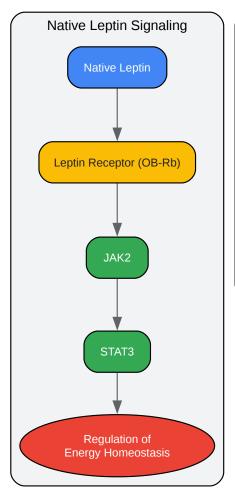
- Baseline Measurement: Prior to the first injection, measure and record the baseline blood glucose levels from the tail vein.[8]
- Dosing Regimen: Administer a daily intraperitoneal injection of 1 mg of LEP(116-130) or vehicle.[8]
- Blood Glucose Monitoring: Collect blood from the tail vein at specified intervals (e.g., every 2 days) to monitor changes in blood glucose levels.[8]
- Duration: Typically, these studies are conducted over several days (e.g., 6 days) to observe significant changes in glycemic control.[8]

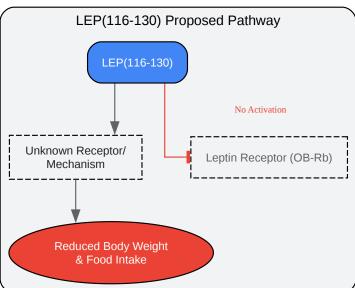


# Mandatory Visualization Signaling Pathway Diagram

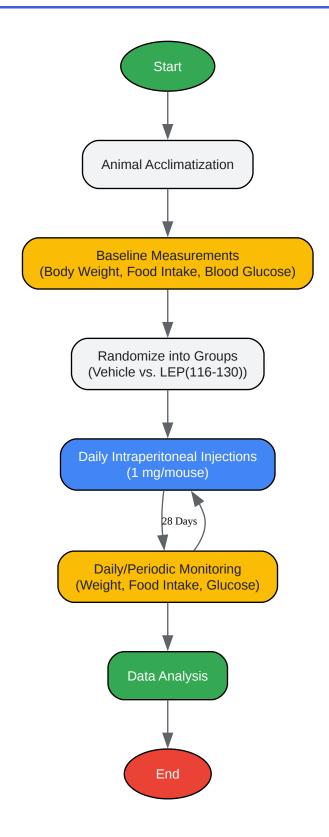
The following diagram illustrates the proposed signaling distinction between native leptin and the LEP(116-130) fragment. While native leptin primarily signals through the OB-Rb receptor, studies suggest that LEP(116-130) exerts its biological effects through a different, yet to be fully elucidated, pathway.[7]











Click to download full resolution via product page



#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

### References

- 1. LEP (116-130) (mouse) | CAS 258276-95-8 | Tocris Bioscience [tocris.com]
- 2. LEP (116-130) (mouse) | CAS:258276-95-8 | An antiobesity hormone | High Purity | Manufacturer BioCrick [biocrick.com]
- 3. rndsystems.com [rndsystems.com]
- 4. In vivo effects of leptin-related synthetic peptides on body weight and food intake in female ob/ob mice: localization of leptin activity to domains between amino acid residues 106-140 PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. academic.oup.com [academic.oup.com]
- 6. academic.oup.com [academic.oup.com]
- 7. Inhibitory effects of leptin-related synthetic peptide 116-130 on food intake and body weight gain in female C57BL/6J ob/ob mice may not be mediated by peptide activation of the long isoform of the leptin receptor PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Effective Dosage of LEP(116-130)(mouse) in Mice]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b612461#effective-dosage-of-lep-116-130-mouse-in-mice]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]



#### Need Industrial/Bulk Grade? Request Custom Synthesis Quote

### BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com